

# Physical and chemical properties of Farrerol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Farrerol*

Cat. No.: *B1141493*

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## Farrerol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Farrerol** is a natural flavanone, a type of flavonoid, predominantly isolated from the leaves of *Rhododendron dauricum* L., a traditional Chinese herb.[1] Chemically known as 2,3-dihydro-5,7-dihydroxy-2-(4-hydroxyphenyl)-6,8-dimethyl-4-benzopyrone, it is a key bioactive constituent responsible for many of the herb's therapeutic effects.[1] **Farrerol** has garnered significant attention in the scientific community for its diverse pharmacological activities, including potent anti-inflammatory, antioxidant, neuroprotective, and anti-tumor properties.[2][3] This technical guide provides an in-depth overview of the physical and chemical properties of **farrerol**, detailed experimental protocols for evaluating its biological activities, and a summary of the key signaling pathways it modulates.

### Physical and Chemical Properties of Farrerol

The fundamental physical and chemical properties of **farrerol** are summarized in the table below. These properties are crucial for its handling, formulation, and analysis in a research and development setting.

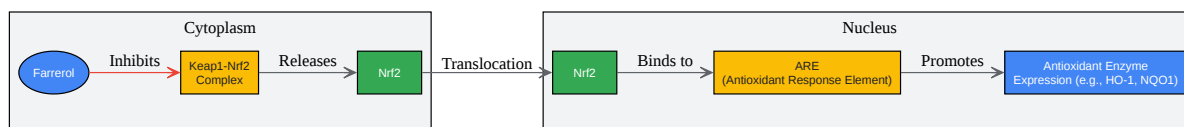
Property	Value	Source(s)
IUPAC Name	(2S)-5,7-dihydroxy-2-(4-hydroxyphenyl)-6,8-dimethyl-2,3-dihydrochromen-4-one	[4]
Molecular Formula	C <sub>17</sub> H <sub>16</sub> O <sub>5</sub>	[4][5]
Molecular Weight	300.31 g/mol	[6][7]
CAS Number	24211-30-1	[4][5][8]
Appearance	White to light yellow solid	[2]
Purity	≥98% (by HPLC)	[5][8]
Solubility	Soluble in DMSO	[2][8]

## Key Signaling Pathways Modulated by Farrerol

**Farrerol** exerts its biological effects by modulating several critical intracellular signaling pathways. Understanding these mechanisms is fundamental to its therapeutic application.

### Antioxidant Activity via the Nrf2/Keap1 Signaling Pathway

**Farrerol** has been shown to activate the Nuclear factor erythroid 2-related factor 2 (Nrf2)/Kelch-like ECH-associated protein 1 (Keap1) signaling pathway.[3][9] Under normal conditions, Nrf2 is sequestered in the cytoplasm by Keap1. Upon stimulation by **farrerol**, Nrf2 translocates to the nucleus, where it binds to the antioxidant response element (ARE) and upregulates the expression of various antioxidant enzymes, thereby protecting cells from oxidative stress.[9]

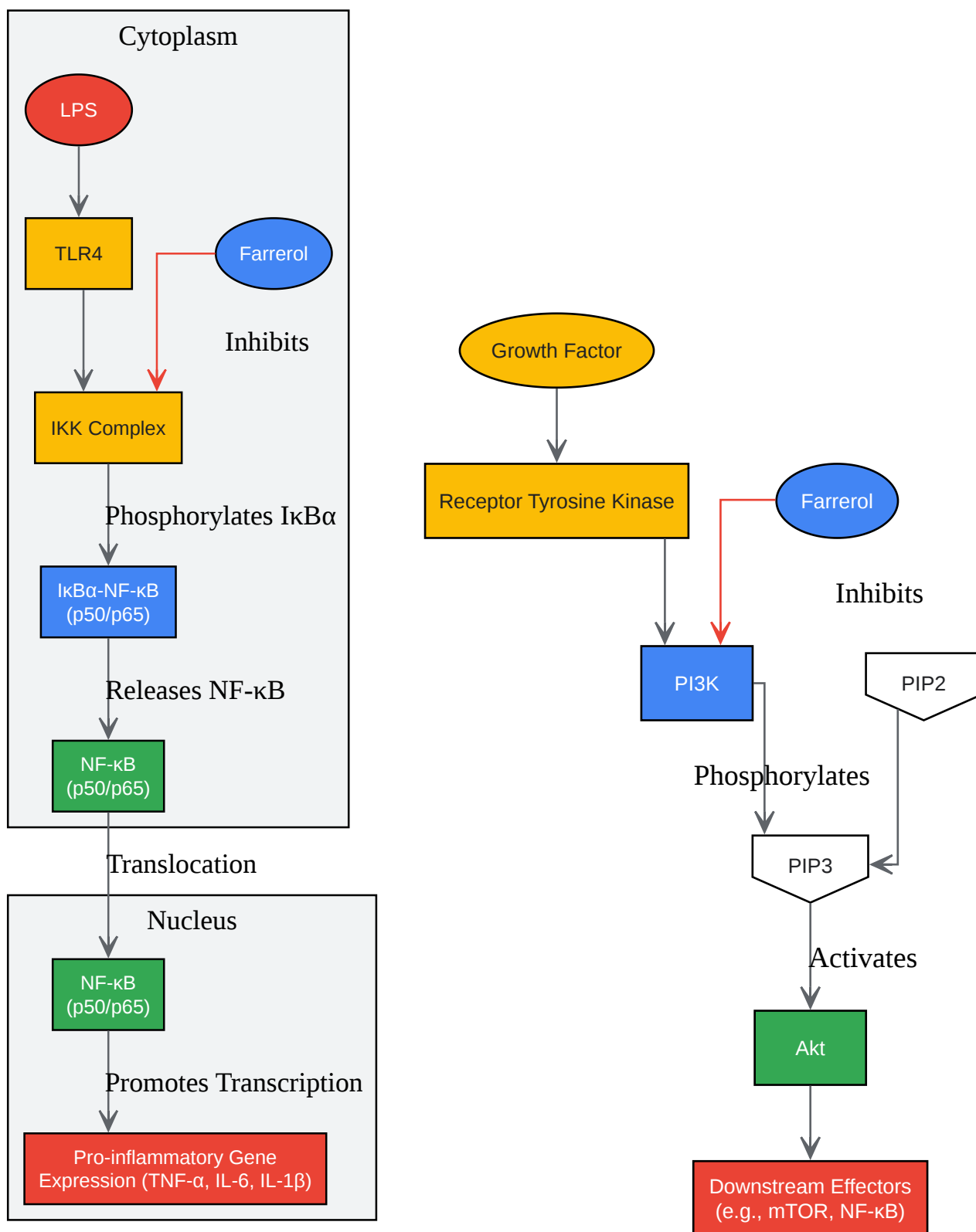


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**Farrerol's** activation of the Nrf2 antioxidant pathway.

## Anti-inflammatory Effects via Inhibition of the NF- $\kappa$ B Signaling Pathway

The anti-inflammatory properties of **farrerol** are largely attributed to its ability to suppress the Nuclear Factor-kappa B (NF- $\kappa$ B) signaling pathway.[3] **Farrerol** inhibits the phosphorylation and subsequent degradation of I $\kappa$ B $\alpha$ , the inhibitory protein of NF- $\kappa$ B. This prevents the translocation of the p65 subunit of NF- $\kappa$ B into the nucleus, thereby downregulating the expression of pro-inflammatory mediators such as IL-1 $\beta$ , IL-6, and TNF- $\alpha$ . [7]



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- To cite this document: BenchChem. [Physical and chemical properties of Farrerol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1141493#physical-and-chemical-properties-of-farrerol]

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